

In-Depth Technical Guide: 4-Chloroquinazolin-6-yl Acetate

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Compound of Interest

Compound Name: 4-Chloroquinazolin-6-yl acetate

Cat. No.: B068581

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Abstract

4-Chloroquinazolin-6-yl acetate is a key chemical intermediate primarily utilized in the synthesis of targeted cancer therapeutics, particularly kinase inhibitors. Its quinazoline core is a privileged scaffold in medicinal chemistry, known for its interaction with the ATP-binding sites of various protein kinases. This technical guide provides a comprehensive overview of the fundamental properties of **4-Chloroquinazolin-6-yl acetate**, including its physicochemical characteristics, a general synthesis approach, and its role in the development of kinase inhibitors targeting critical cell signaling pathways.

Core Properties

This section summarizes the key physicochemical properties of **4-Chloroquinazolin-6-yl acetate**. The data has been aggregated from various chemical suppliers and databases.

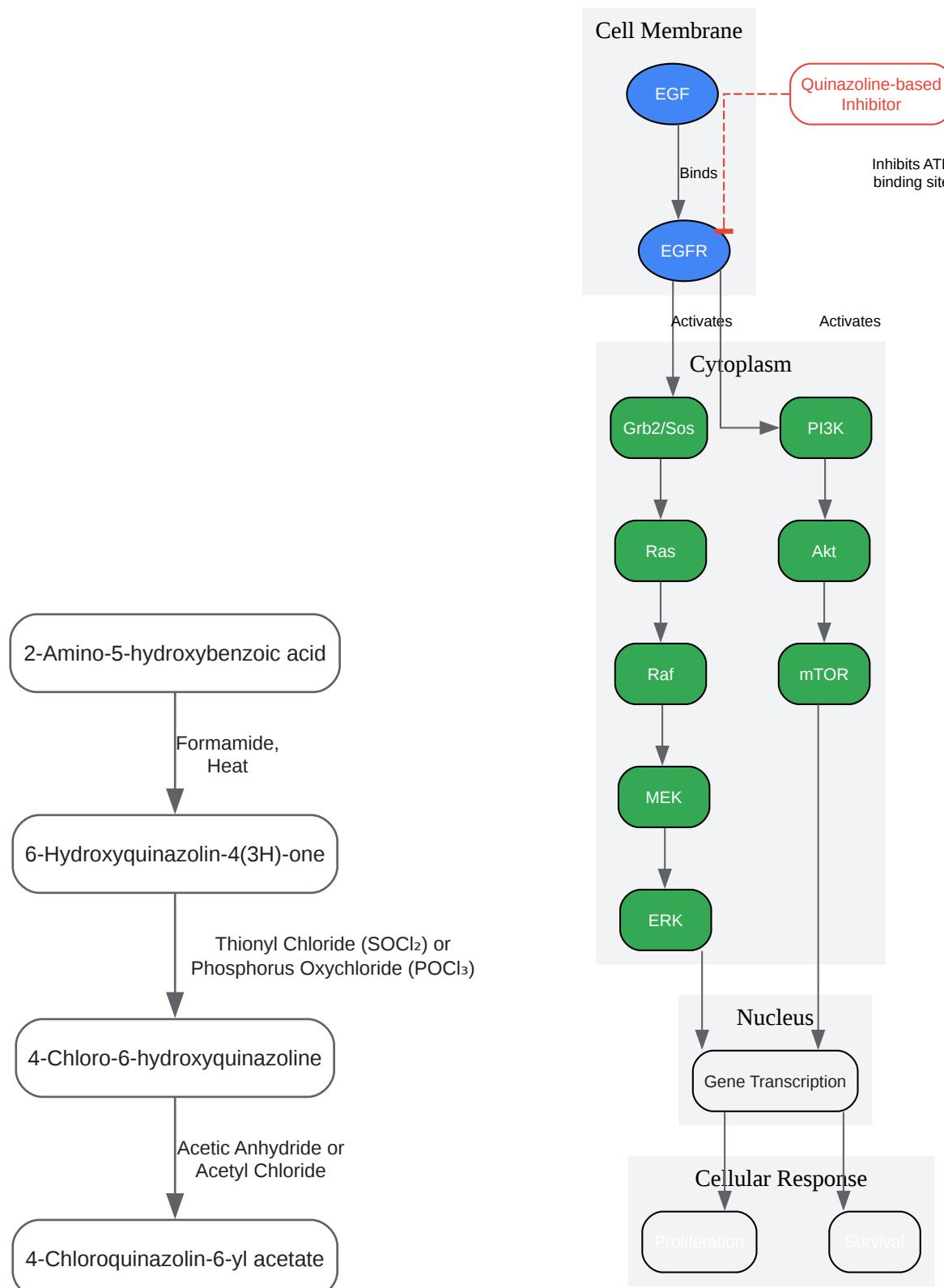
Property	Value	Source
Molecular Formula	$C_{10}H_7ClN_2O_2$	[1] [2]
Molecular Weight	222.63 g/mol	[1] [2]
CAS Number	179246-11-8	[1] [2]
Appearance	Solid (predicted)	-
Purity	Typically $\geq 98\%$	[2]
Solubility	Soluble in organic solvents like DMSO and DMF (inferred)	-
Storage	2-8°C under an inert atmosphere	[1]

Synthesis and Chemical Reactivity

While a specific, detailed experimental protocol for the synthesis of **4-Chloroquinazolin-6-yl acetate** is not readily available in peer-reviewed literature, a general synthetic route can be inferred from the synthesis of analogous 4-chloroquinazoline derivatives. The process typically involves a multi-step sequence starting from substituted anthranilic acids.

General Synthesis Workflow

A plausible synthetic pathway for **4-Chloroquinazolin-6-yl acetate** is outlined below. This workflow is based on established methods for the synthesis of the 4-chloroquinazoline core structure.

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References

- 1. 4-Chloroquinazolin-6-yl acetate [myskinrecipes.com]
- 2. 4-Chloroquinazolin-6-yl acetate | CymitQuimica [cymitquimica.com]
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